

Application Note: A Guide to Modern Synthetic Protocols for 2-Substituted Pyridines

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Compound of Interest

Compound Name: 4-Methyl-2-(1,1,1-trifluoro-2-methylpropan-2-yl)pyridine

CAS No.: 1378865-93-0

Cat. No.: B3100878

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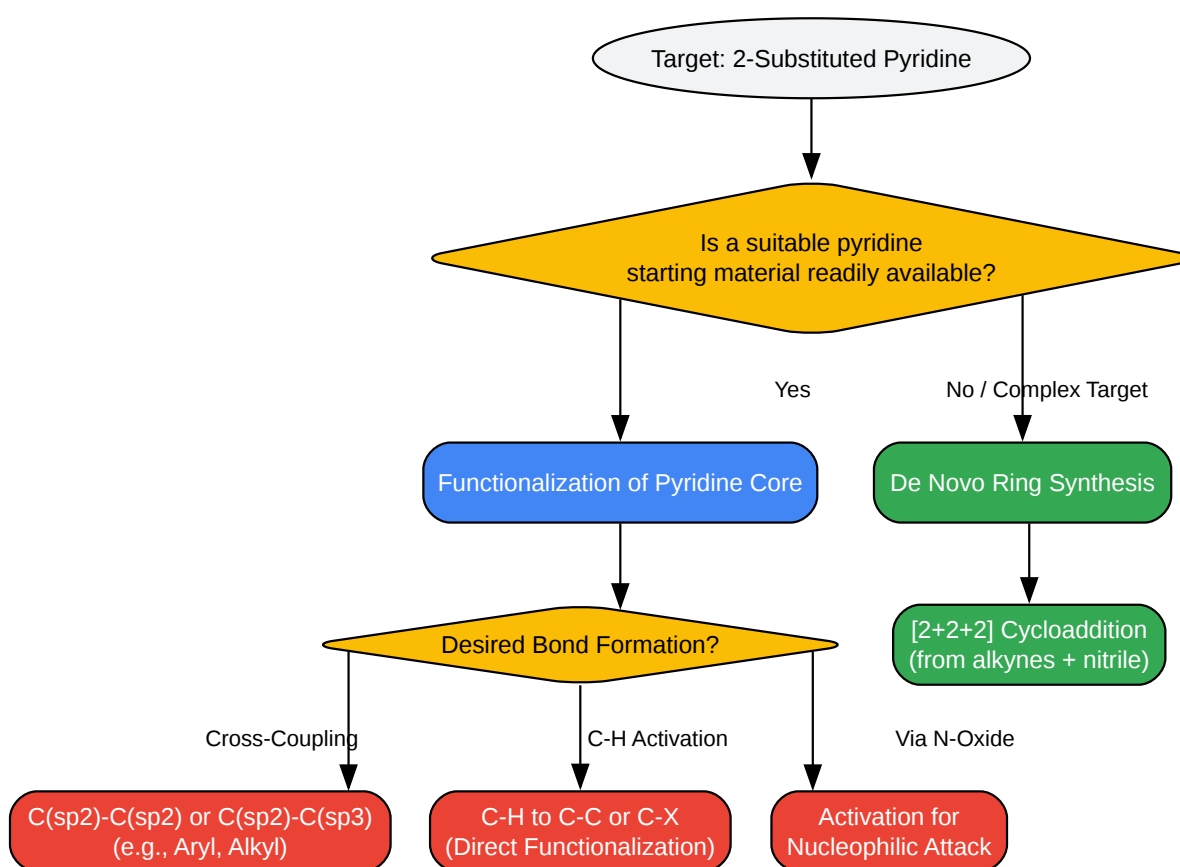
Abstract The 2-substituted pyridine motif is a cornerstone in medicinal chemistry, agrochemicals, and materials science. Its prevalence drives the continuous need for robust, efficient, and selective synthetic protocols. This guide provides an in-depth analysis of field-proven experimental methods for synthesizing 2-substituted pyridines. We move beyond simple procedural lists to explain the underlying principles and causalities behind strategic synthetic choices. Detailed, step-by-step protocols for key transformations—including transition-metal catalyzed cross-couplings, direct C-H functionalization, reactions of pyridine N-oxides, and de novo ring formations—are presented. This document is designed to empower researchers to select and execute the optimal synthetic strategy for their specific target molecule.

Strategic Approaches to Synthesis

The synthesis of a 2-substituted pyridine can be broadly categorized into two main strategies: the functionalization of a pre-formed pyridine ring or the de novo construction of the ring with the desired substituent already incorporated. The choice of strategy is dictated by factors such

as the availability of starting materials, the desired complexity of the final product, and scalability requirements.

The following decision-making workflow provides a logical framework for selecting an appropriate synthetic route.



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